

# Application Notes and Protocols for Fungal Transformation Using Phleomycin

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## Compound of Interest

Compound Name: **Phleomycin**

Cat. No.: **B1677689**

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## Introduction

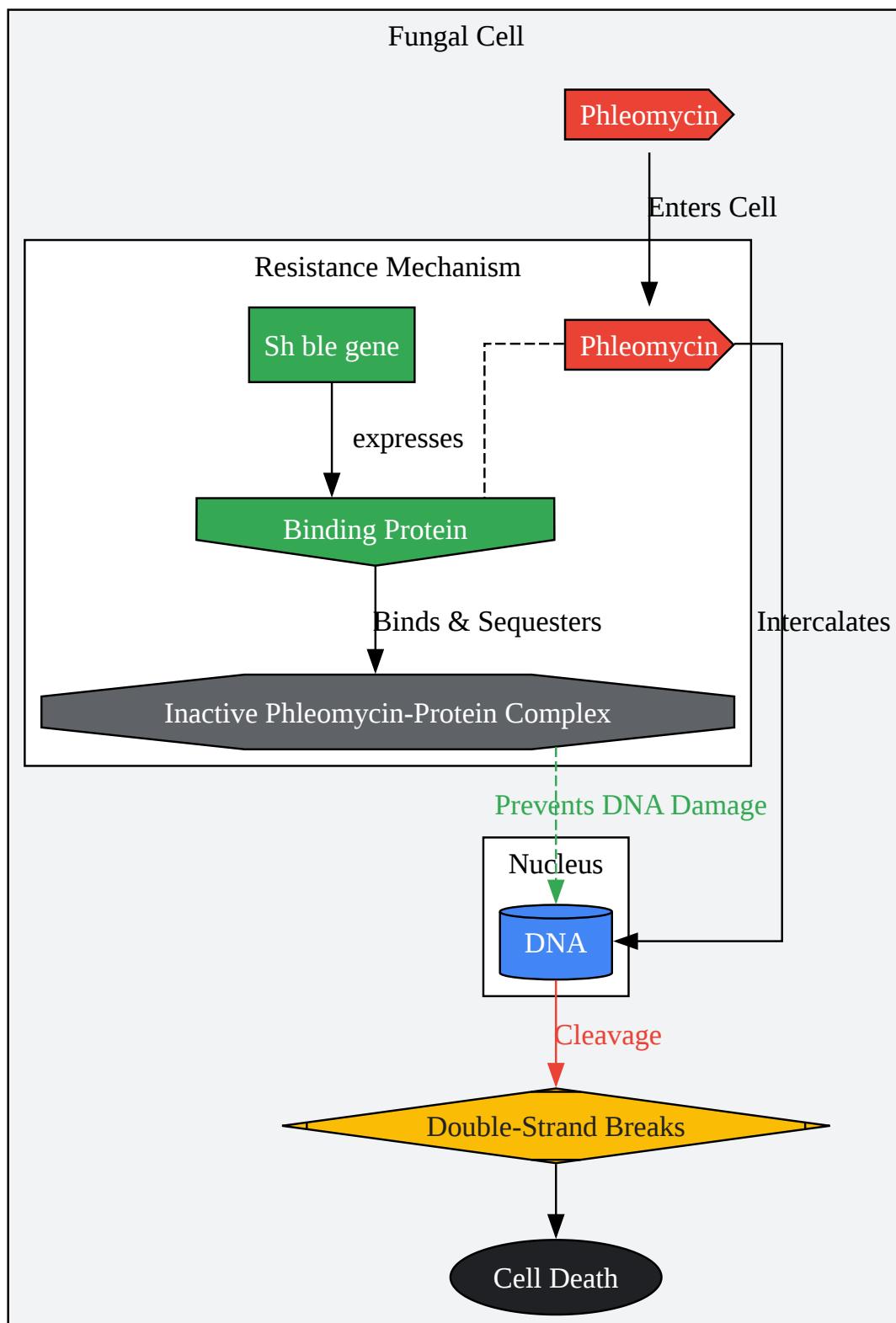
**Phleomycin** is a glycopeptide antibiotic belonging to the bleomycin family, isolated from *Streptomyces verticillus*.<sup>[1][2]</sup> It is a potent antifungal agent widely used as a dominant selectable marker in fungal transformation protocols.<sup>[3][4]</sup> Its efficacy against a broad spectrum of organisms, including bacteria, filamentous fungi, yeast, plant, and animal cells, makes it a versatile tool in molecular biology.<sup>[1][2][5]</sup> **Phleomycin** is particularly recommended for use in fungal species that exhibit poor sensitivity to Zeocin®.<sup>[1][2][5]</sup> Resistance to **Phleomycin** is conferred by the *Sh ble* gene from *Streptoalloteichus hindustanus*, which encodes a protein that stoichiometrically binds to **Phleomycin**, inactivating its DNA-cleaving activity.<sup>[2][3][5]</sup>

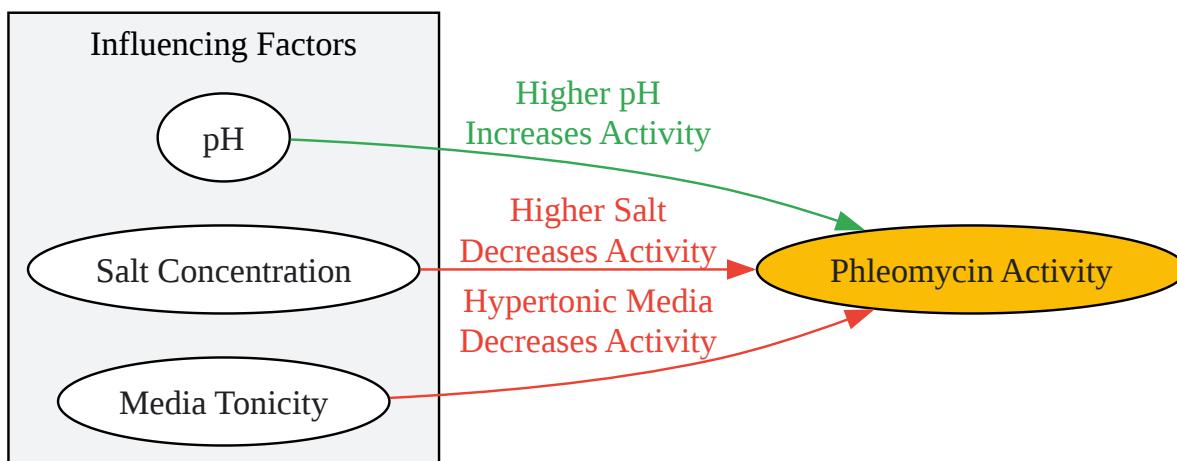
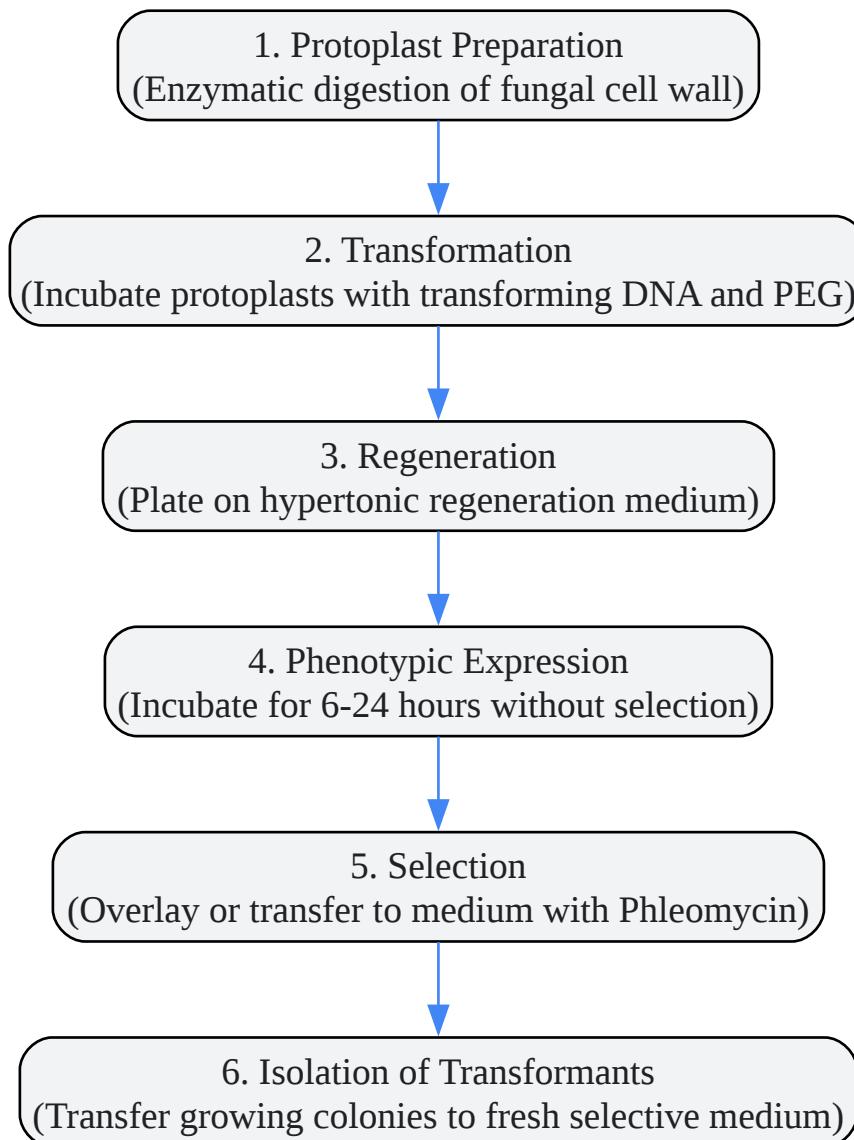
## Mechanism of Action

**Phleomycin**'s primary mode of action is the induction of DNA damage. The molecule intercalates into the DNA double helix, and through a metal-ion dependent mechanism involving iron (II) and molecular oxygen, it generates reactive oxygen species that cause single- and double-strand breaks in the DNA.<sup>[1][3]</sup> This damage to the DNA integrity ultimately leads to cell death.<sup>[2][5]</sup> **Phleomycin** has been shown to block the cell cycle in the S-phase.<sup>[1]</sup> In addition to its effects on DNA, **Phleomycin** can also perturb plasma membranes and damage RNA.<sup>[3]</sup> Studies on the related compound, bleomycin, suggest it may also disrupt mitochondrial function and interfere with phospholipid biosynthesis.<sup>[6]</sup>

The resistance mechanism involves a 14 kDa protein encoded by the *Sh ble* gene.<sup>[2]</sup> This protein binds to **Phleomycin** with high affinity, preventing it from interacting with and cleaving

the cellular DNA.[1][2]





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